

Physical and Chemical Properties of 3-Octyn-2-one

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Compound of Interest

Compound Name: 3-Octyn-2-one

CAS No.: 1119-58-0

Cat. No.: B15837982

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3-Octyn-2-one is an organic compound with the chemical formula $C_8H_{12}O$.^{[1][2][3]} It is classified as a ketone and an alkyne. While extensive experimental data is not widely published, a combination of calculated properties and available data provides a profile of the compound.

Data Presentation

The following table summarizes the key physical properties of **3-Octyn-2-one**. It is critical to note that many readily available experimental values pertain to the related compound, 3-octen-2-one, and should not be confused. Much of the data for **3-octyn-2-one** is derived from computational models.

Physical Property	Value	Unit	Source / Type
Molecular Formula	C ₈ H ₁₂ O	-	[1][2][3]
Molecular Weight	124.18	g/mol	[1][2][4]
Normal Boiling Point	445.31 (172.16)	K (°C)	Joback Calculated[2]
Enthalpy of Vaporization	42.30	kJ/mol	Joback Calculated[2]
Normal Melting Point	-	-	Not Available[5]
Enthalpy of Fusion	21.20	kJ/mol	Joback Calculated[2]
Density	-	g/cm ³	Not Available[5]
Refractive Index	-	-	Not Available[5]
LogP (Octanol/Water)	1.769	-	Crippen Calculated[2]
Water Solubility	-2.25 (Log10 mol/L)	-	Crippen Calculated[2]
Ionization Energy	9.64	eV	NIST[2]

Experimental Protocols for Determination of Physical Properties

The following sections detail the standard laboratory procedures for determining the principal physical properties of a liquid organic compound such as **3-Octyn-2-one**.

Boiling Point Determination (Micro-Scale Method)

This method is suitable when only a small amount of the sample is available.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[7][8]
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)

- Thermometer
- Heating medium (mineral oil or a metal block)[6]

Procedure:

- Add approximately 0.5 mL of the liquid sample (**3-Octyn-2-one**) into the small test tube.[6]
- Invert the sealed capillary tube and place it, open-end down, into the liquid in the test tube.
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Insert the assembly into the heating bath (Thiele tube or melting point apparatus). The top of the sample should be below the level of the heating medium.[7]
- Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[7][9]
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[7] This is the point where the vapor pressure of the liquid equals the atmospheric pressure.[10]

Density Determination

The density of a liquid is its mass per unit volume.[11]

Apparatus:

- Analytical balance (accurate to ± 0.001 g)
- Graduated cylinder or pycnometer (density bottle) for higher accuracy[12]
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer on the analytical balance.[\[13\]](#)
- Add a specific volume of **3-Octyn-2-one** to the graduated cylinder (e.g., 5.00 mL). For a pycnometer, fill it completely. Record the exact volume.
- Weigh the container with the liquid and record the combined mass.[\[14\]](#)
- Measure and record the temperature of the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty container from the combined mass.
- Calculate the density using the formula: $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$.[\[12\]](#)
- For improved accuracy, repeat the measurement several times and calculate the average.[\[14\]](#)

Refractive Index Determination

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Apparatus:

- Abbe Refractometer[\[15\]](#)
- Constant temperature water bath
- Dropper or pipette
- Soft lens tissue

Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.

- Calibrate the refractometer using a standard sample with a known refractive index, such as distilled water.
- Connect the refractometer to a constant temperature bath set to a standard temperature, typically 20.0 °C, as refractive index is temperature-dependent.
- Using a clean dropper, place 2-3 drops of **3-Octyn-2-one** onto the surface of the measuring prism.
- Close the prisms firmly.
- Look through the eyepiece and turn the adjustment knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- If a color fringe is visible, adjust the chromaticity screw until the boundary is a sharp black-and-white line.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue after the measurement.

Solubility Determination

This protocol provides a qualitative assessment of a compound's solubility in various solvents, which can indicate its polarity and the presence of acidic or basic functional groups.[\[16\]](#)

Apparatus:

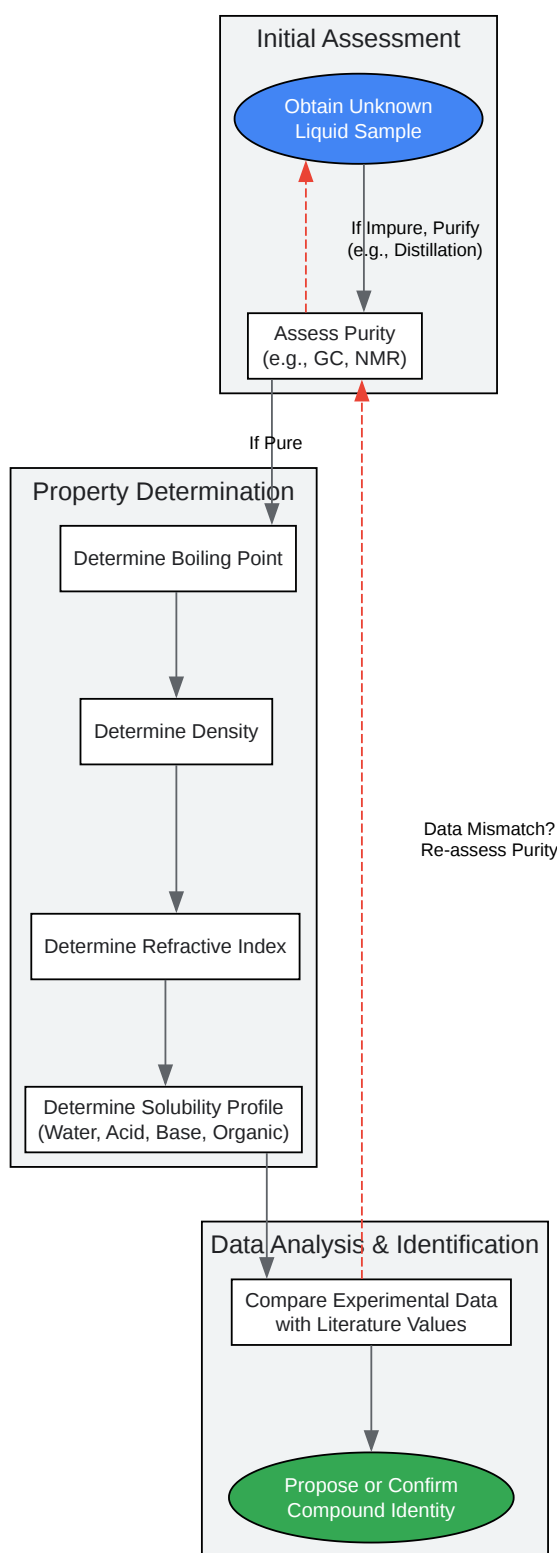
- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer (optional)
- Solvents: Water, 5% aq. HCl, 5% aq. NaOH, Diethyl Ether, Concentrated H₂SO₄[\[17\]](#)

Procedure:

- **Water Solubility:** Add approximately 25 mg of **3-Octyn-2-one** to 0.75 mL of deionized water in a test tube. Shake vigorously for 1-2 minutes.^[17] Observe if the compound dissolves completely. Its calculated high LogP value suggests it will be insoluble in water.^[2]
- **Ether Solubility:** Repeat the process with a non-polar solvent like diethyl ether. Given its organic structure, it is expected to be soluble.
- **Acid/Base Solubility:** If the compound is water-insoluble, test its solubility in 5% HCl and 5% NaOH solutions separately using the same procedure.^[17]
 - Solubility in 5% HCl suggests a basic functional group.
 - Solubility in 5% NaOH suggests an acidic functional group.
- **Sulfuric Acid Test:** If the compound is insoluble in the above, add 25 mg to 0.5 mL of cold, concentrated H₂SO₄. Dissolution (often with a color change) suggests the presence of a functional group containing oxygen, nitrogen, or sulfur, or unsaturation (like an alkyne).^[16]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of an unknown liquid organic compound, such as **3-Octyn-2-one**.



Workflow for Physical Characterization of a Liquid Organic Compound

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Caption: Logical workflow for identifying a liquid organic compound.

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